YIL781 Hydrochloride: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name:	*YIL781 hydrochloride*
Cat. No.:	*B560414*

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For researchers, scientists, and drug development professionals, this document provides detailed application notes and protocols for the use of **YIL781 hydrochloride**, a potent and selective ghrelin receptor antagonist. This information is intended to facilitate experimental design and execution by providing key data on solubility, along with methodologies for its application in both in vitro and in vivo studies.

Data Presentation: Solubility of YIL781 Hydrochloride

YIL781 hydrochloride exhibits high solubility in both dimethyl sulfoxide (DMSO) and water, making it a versatile compound for a range of experimental applications. The quantitative solubility data is summarized in the table below for easy reference.

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)
DMSO	100 mM[1]	44.6 mg/mL
Water	100 mM	44.6 mg/mL

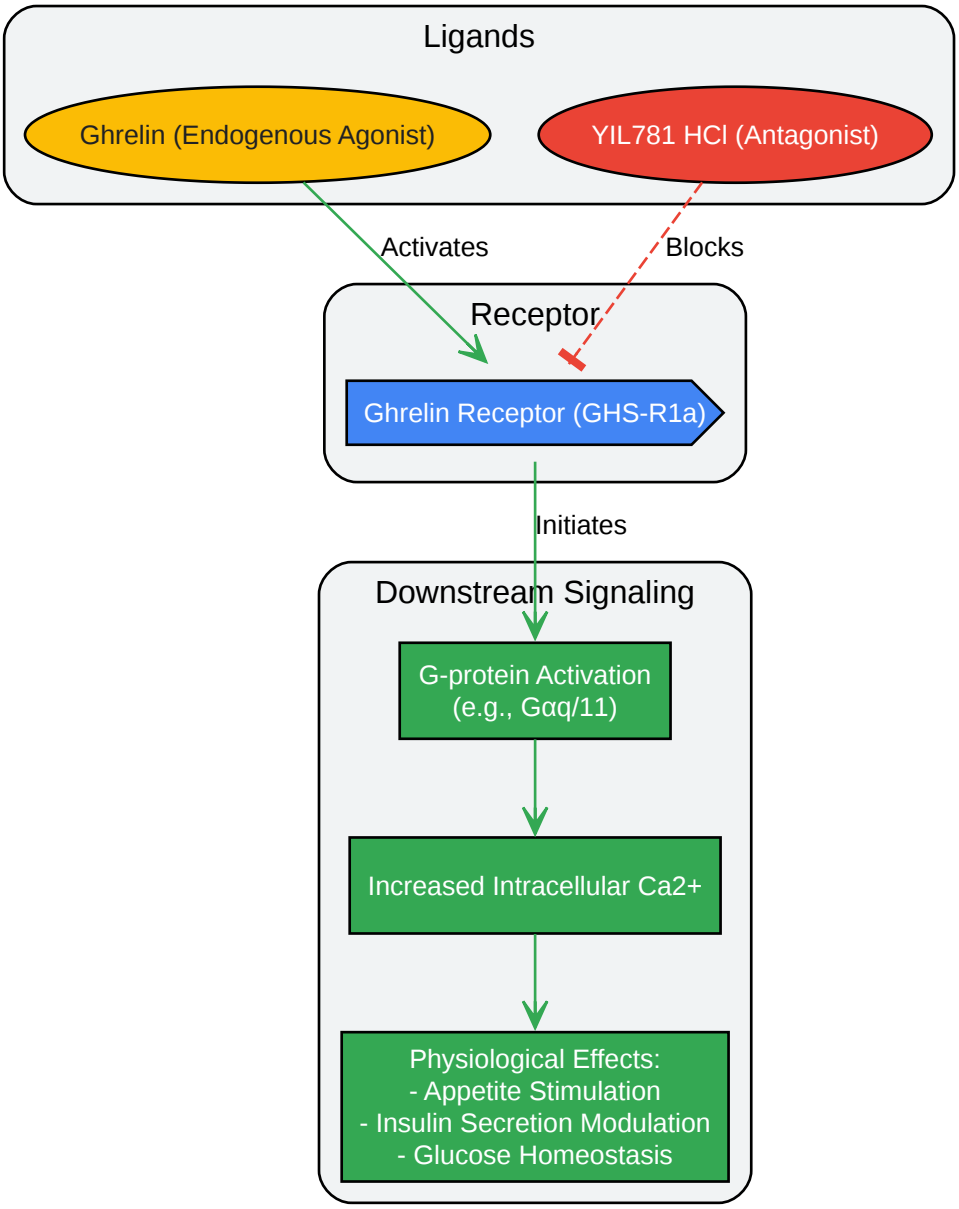
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Note: The molecular weight of **YIL781 hydrochloride** is 445.96 g/mol . Batch-specific molecular weights may vary due to hydration, which can affect the solvent volumes required to prepare stock solutions. For in vivo formulations, **YIL781 hydrochloride** has also been successfully prepared in vehicles containing DMSO, PEG300, Tween-80, and saline, or with SBE-β-CD in saline.[2]

Signaling Pathway and Experimental Workflow

To understand the mechanism of action of **YIL781 hydrochloride** and to provide a framework for its experimental use, the following diagrams illustrate its role in the ghrelin signaling pathway and a typical experimental workflow.

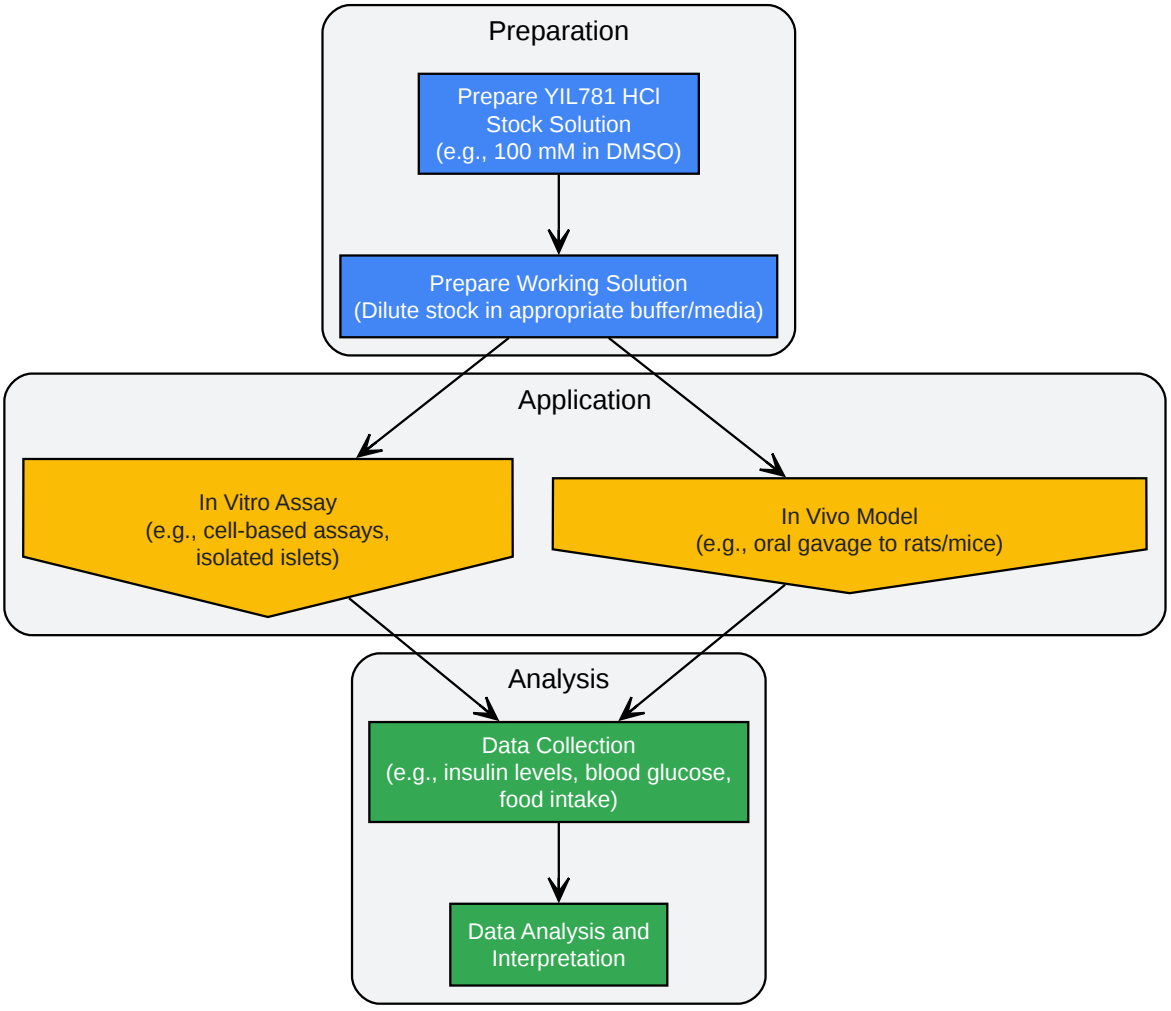
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Figure 1: YIL781 hydrochloride mechanism of action.

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Figure 2: General experimental workflow for **YIL781 hydrochloride**.

Experimental Protocols

The following are detailed protocols for the preparation and use of **YIL781 hydrochloride** in common research applications.

Protocol 1: Preparation of Stock Solutions

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This protocol describes the preparation of a high-concentration stock solution of **YIL781 hydrochloride** in DMSO or water.

Materials:

- **YIL781 hydrochloride** (solid)
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile, deionized water
- Vortex mixer
- Sterile microcentrifuge tubes or vials

Procedure:

- Calculate the required mass of **YIL781 hydrochloride**. To prepare a 100 mM stock solution, use the following formula: Mass (mg) = 100 mmol/L * 0.001 L * 445.96 g/mol * 1000 mg/g For 1 mL of a 100 mM stock solution, 44.6 mg of **YIL781 hydrochloride** is required.
- Weigh the **YIL781 hydrochloride** accurately and place it in a sterile tube.
- Add the appropriate volume of DMSO or water to achieve the desired concentration. For a 100 mM solution, add 1 mL of solvent for every 44.6 mg of compound.
- Vortex the solution until the **YIL781 hydrochloride** is completely dissolved. Gentle warming or sonication can be used to aid dissolution if precipitation occurs.[2][3]
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the stock solutions at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[2] Ensure the containers are sealed to prevent moisture absorption.

Protocol 2: In Vitro Ghrelin Receptor Antagonism Assay

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This protocol outlines a general procedure to assess the antagonist activity of **YIL781 hydrochloride** on ghrelin-induced responses in a cell-based assay.

Materials:

- Cells expressing the ghrelin receptor (GHS-R1a)
- Cell culture medium
- **YIL781 hydrochloride** stock solution (from Protocol 1)
- Ghrelin (agonist)
- Assay buffer
- Plate reader for detecting the desired output (e.g., calcium flux, reporter gene expression)

Procedure:

- Cell Plating: Plate the GHS-R1a expressing cells in a suitable multi-well plate at a predetermined density and allow them to adhere overnight.
- Preparation of Working Solutions:
  - Prepare serial dilutions of **YIL781 hydrochloride** in assay buffer from the stock solution.
  - Prepare a solution of ghrelin at a concentration known to elicit a submaximal response (e.g., EC80).
- Treatment:
  - Remove the cell culture medium and wash the cells with assay buffer.
  - Add the **YIL781 hydrochloride** working solutions to the respective wells and incubate for a predetermined time to allow for receptor binding.
  - Add the ghrelin solution to the wells (except for the negative control wells).

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- Measurement: Measure the cellular response using a plate reader at the appropriate wavelength or setting for the specific assay being performed (e.g., fluorescence for calcium flux).
- Data Analysis:
  - Normalize the data to the positive control (ghrelin alone) and negative control (buffer alone).
  - Plot the response as a function of **YIL781 hydrochloride** concentration and determine the IC50 value.

Protocol 3: In Vivo Glucose Tolerance Test in Rats

This protocol is adapted from studies evaluating the effect of **YIL781 hydrochloride** on glucose homeostasis.[4]

Materials:

- **YIL781 hydrochloride**
- Vehicle for oral administration (e.g., 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline[2])
- Rats (e.g., Sprague-Dawley)
- Glucose solution for injection
- Glucometer and test strips
- Oral gavage needles
- Syringes and needles for injection

Procedure:

- Acclimatization: Acclimate the rats to the experimental conditions for at least one week.
- Fasting: Fast the animals overnight (approximately 12-16 hours) with free access to water.

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- Compound Administration:
  - Prepare the **YIL781 hydrochloride** formulation in the chosen vehicle.
  - Administer **YIL781 hydrochloride** or vehicle to the respective groups via oral gavage at the desired dose (e.g., 10 mg/kg).
- Baseline Blood Glucose: After a specified time post-dose (e.g., 5 hours), measure the baseline blood glucose level (t=0) from the tail vein.
- Glucose Challenge: Administer a glucose challenge (e.g., 2 g/kg) via intraperitoneal injection.
- Blood Glucose Monitoring: Measure blood glucose levels at regular intervals (e.g., 15, 30, 60, and 120 minutes) after the glucose challenge.
- Data Analysis:
  - Plot the blood glucose levels over time for each treatment group.
  - Calculate the Area Under the Curve (AUC) for the glucose excursion to quantify glucose tolerance.
  - Compare the AUC between the **YIL781 hydrochloride**-treated group and the vehicle-treated group using appropriate statistical analysis.

These protocols provide a foundation for the use of **YIL781 hydrochloride** in research. It is recommended that researchers optimize these protocols for their specific experimental systems and objectives.

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